

An In-depth Technical Guide on the Stability of (2-Bromovinyl)trimethylsilane

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Compound of Interest

Compound Name: (2-Bromovinyl)trimethylsilane

Cat. No.: B178746

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Introduction

(2-Bromovinyl)trimethylsilane is a versatile bifunctional reagent utilized in a variety of organic syntheses. Its utility is derived from the presence of both a vinyl bromide and a trimethylsilyl group, allowing for sequential and site-selective reactions. This guide provides a comprehensive overview of the stability of **(2-Bromovinyl)trimethylsilane**, including recommended storage conditions, potential degradation pathways, and general protocols for stability assessment.

Physicochemical Properties

A summary of the key physicochemical properties of **(2-Bromovinyl)trimethylsilane** is presented in Table 1.

Property	Value
Molecular Formula	C ₅ H ₁₁ BrSi
Molecular Weight	179.13 g/mol
Appearance	Colorless liquid
Boiling Point	50-51 °C at 52 mmHg
Density	1.167 g/mL at 25 °C
Refractive Index	n _{20/D} 1.466
Flash Point	29 °C (84.2 °F) - closed cup

Stability and Storage

(2-Bromovinyl)trimethylsilane is a flammable liquid and is sensitive to several environmental factors. Proper storage is crucial to maintain its integrity and prevent degradation.

Recommended Storage Conditions

For optimal stability, **(2-Bromovinyl)trimethylsilane** should be stored under the conditions outlined in Table 2.

Parameter	Recommendation
Temperature	Cool, typically 2-8°C.
Atmosphere	Under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidation and reaction with atmospheric moisture.
Light	Protected from light.
Moisture	In a dry environment, as the compound is moisture-sensitive.
Container	In a tightly sealed, appropriate container.

Incompatible Materials

Contact with the following materials should be avoided to prevent vigorous reactions and decomposition:

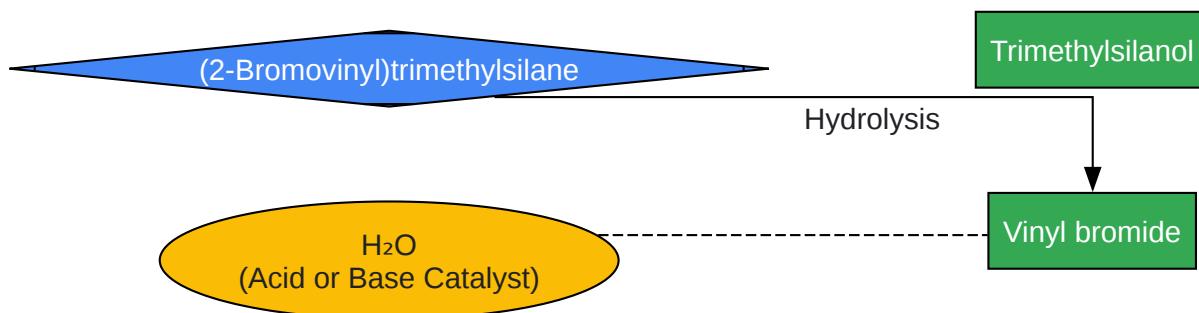
- Strong Oxidizing Agents: Can lead to violent reactions.
- Strong Acids and Bases: Can promote decomposition and hydrolysis.
- Water/Moisture: Leads to hydrolysis of the trimethylsilyl group.

Potential Degradation Pathways

While specific kinetic studies on the degradation of **(2-Bromovinyl)trimethylsilane** are not readily available in the public domain, potential degradation pathways can be inferred from the chemical nature of vinylsilanes and brominated organic compounds.

Hydrolysis

The silicon-carbon bond in vinylsilanes is susceptible to cleavage under certain conditions, particularly in the presence of acid or base. The trimethylsilyl group can be hydrolyzed to form trimethylsilanol and the corresponding vinyl bromide.

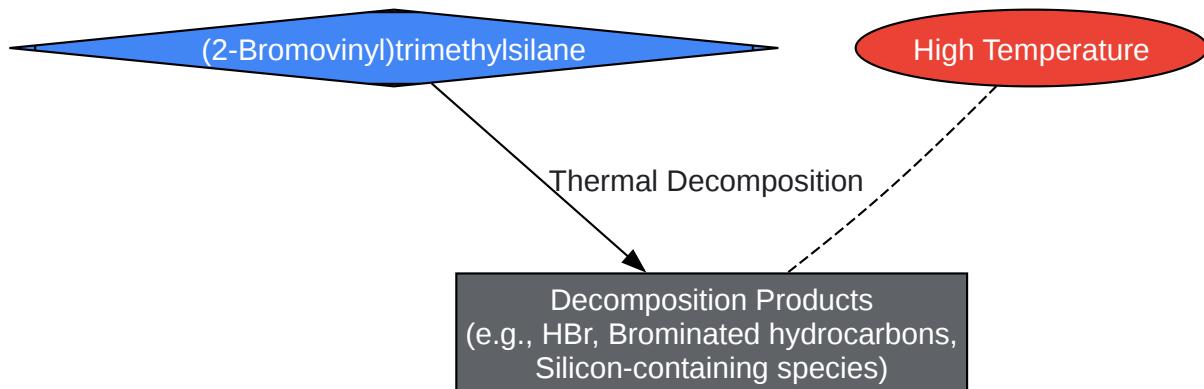


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Caption: Proposed hydrolytic degradation of **(2-Bromovinyl)trimethylsilane**.

Thermal Decomposition

As a brominated organic compound, **(2-Bromovinyl)trimethylsilane** is expected to undergo thermal decomposition at elevated temperatures. While the exact decomposition products are not documented, thermal degradation of similar compounds is known to produce hazardous substances.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)



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Caption: General pathway for thermal decomposition.

Reactivity in Synthetic Chemistry

The stability of **(2-Bromovinyl)trimethylsilane** is sufficient for its application in various cross-coupling reactions, which speaks to its robustness under specific catalytic conditions.

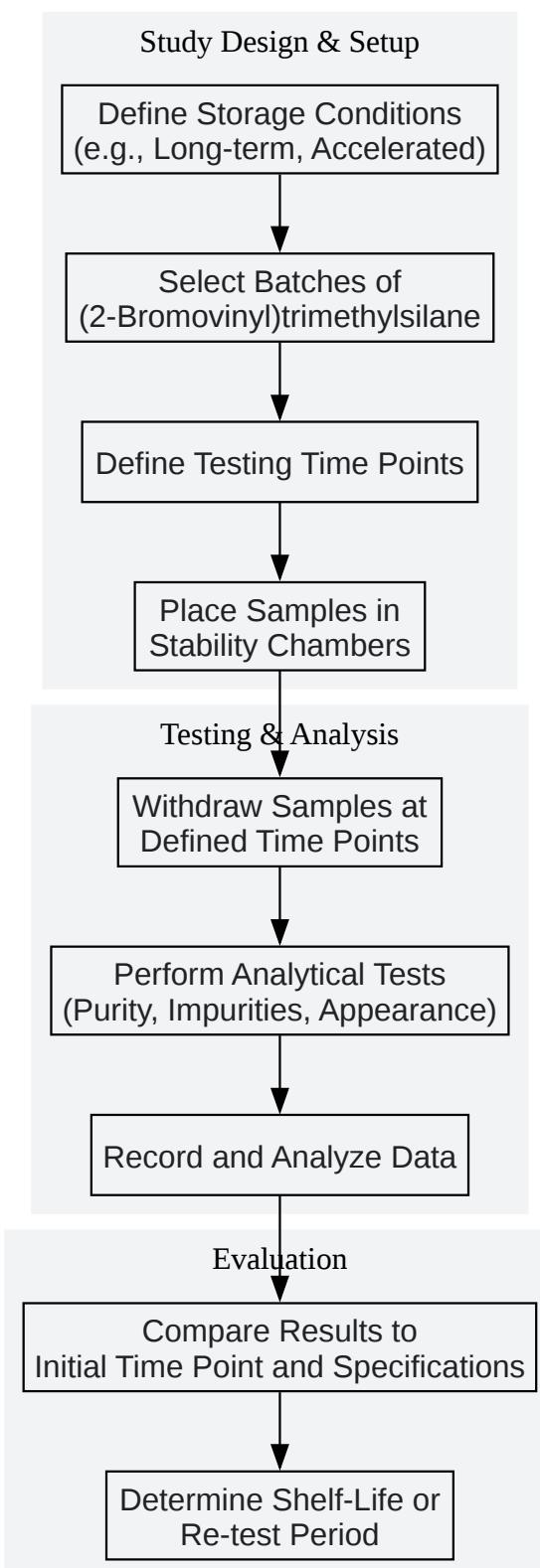
- Suzuki-Miyaura Coupling: This compound can participate in palladium-catalyzed cross-coupling reactions with boronic acids or their derivatives.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) The vinyl bromide moiety is the reactive site in this transformation.
- Stille Coupling: It is also a suitable substrate for Stille couplings, reacting with organostannanes in the presence of a palladium catalyst.[\[11\]](#)[\[12\]](#)[\[13\]](#)

The successful use of **(2-Bromovinyl)trimethylsilane** in these reactions indicates that it is stable under the typically anhydrous and often basic conditions employed, for the duration of the reaction.

Experimental Protocols for Stability Assessment

While specific, validated stability-indicating methods for **(2-Bromovinyl)trimethylsilane** are not published, a general approach for assessing its stability can be designed based on established guidelines for chemical substances.[\[14\]](#)[\[15\]](#)[\[16\]](#)

General Workflow for a Stability Study



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Caption: General workflow for a chemical stability study.

Accelerated Stability Testing Protocol (Example)

Objective: To assess the short-term stability of **(2-Bromovinyl)trimethylsilane** under elevated temperature and humidity to predict its long-term stability.

Materials:

- Multiple batches of **(2-Bromovinyl)trimethylsilane**
- Inert gas (Argon or Nitrogen)
- Amber glass vials with Teflon-lined caps
- Stability chambers
- Gas Chromatography (GC) system with a suitable column and detector (e.g., FID or MS)
- Karl Fischer titrator for moisture content analysis

Methodology:

- Sample Preparation: Aliquot samples of **(2-Bromovinyl)trimethylsilane** from each batch into clean, dry amber glass vials. Purge the headspace with an inert gas before sealing.
- Initial Analysis (T=0): Analyze samples from each batch for initial purity (by GC), appearance, and moisture content.
- Storage Conditions: Place the vials in a stability chamber under accelerated conditions, for example, $40\text{ }^{\circ}\text{C} \pm 2\text{ }^{\circ}\text{C} / 75\% \text{ RH} \pm 5\% \text{ RH}$.^[17]
- Testing Schedule: Withdraw samples for analysis at specified time points, for instance, 1, 3, and 6 months.^[14]
- Analysis: At each time point, analyze the samples for:
 - Appearance: Visual inspection for color change or formation of precipitates.
 - Purity Assay: Quantitative GC analysis to determine the percentage of the active substance.

- Degradation Products: GC-MS analysis to identify and quantify any degradation products.
- Moisture Content: Karl Fischer titration.
- Data Evaluation: Compare the results at each time point to the initial data. A significant change, such as a notable decrease in purity or the formation of significant degradation products, would indicate instability under these conditions.

Conclusion

(2-Bromovinyl)trimethylsilane is a valuable synthetic reagent that requires careful handling and storage to ensure its stability. While it is stable enough for use in various chemical transformations, it is sensitive to moisture, light, heat, and incompatible materials. The primary degradation pathways are likely hydrolysis and thermal decomposition. For critical applications, especially in drug development and manufacturing, it is highly recommended to perform dedicated stability studies under conditions relevant to its intended use and storage to establish a reliable shelf-life and ensure consistent quality.

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